

# What is the chemical structure of Isosaponarin

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## Compound of Interest

Compound Name: **Isosaponarin**  
Cat. No.: **B097309**

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## An In-depth Technical Guide to Isosaponarin

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Isosaponarin** is a flavone glycoside, a class of natural products known for their diverse biological activities.<sup>[1][2]</sup> This compound is notably found in the leaves of wasabi (*Eutrema japonicum*) and has been a subject of interest for its potential therapeutic applications.<sup>[3][4]</sup> Structurally, it is characterized by an apigenin backbone to which two glucose units are attached.<sup>[1][3]</sup> **Isosaponarin** has demonstrated a range of biological effects, including antioxidant, antimicrobial, anti-inflammatory, and anti-tumor properties.<sup>[1][2][4]</sup> This guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **Isosaponarin**.

### Chemical Structure and Properties

**Isosaponarin** is systematically named 5,7-dihydroxy-6-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]-2-[4-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]chromen-4-one.<sup>[5]</sup> Its structure consists of an apigenin core with a glucose molecule C-glycosidically linked at the C-6 position and another glucose molecule O-glycosidically linked at the 4'-position.<sup>[1]</sup>

### Physicochemical Data

A summary of the key physicochemical properties of **Isosaponarin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>30</sub> O <sub>15</sub>	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	594.52 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Yellow crystalline powder	<a href="#">[6]</a>
Melting Point	236-237°C	<a href="#">[6]</a>
Boiling Point (Predicted)	970.8 ± 65.0 °C	<a href="#">[6]</a>
Solubility	Almost insoluble in water (0.083 g/L at 25°C). Soluble in DMSO, methanol, and ethanol.	<a href="#">[6]</a> <a href="#">[7]</a>
pKa (Predicted)	5.91 ± 0.40	<a href="#">[6]</a>
CAS Number	19416-87-6	<a href="#">[3]</a> <a href="#">[6]</a>

## Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	5,7-dihydroxy-6- [(2S,3R,4R,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]-2- [4-[(2S,3R,4R,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyphenyl]chromen-4-one	[5]
SMILES	C1=CC(=CC=C1C2=CC(=O)C 3=C(O2)C=C(C(=C3O) [C@H]4--INVALID-LINK-- CO)O)O">C@@HO)O)O[C@H]5--INVALID-LINK-- CO)O)O">C@@HO	[5][8]
InChI	InChI=1S/C27H30O15/c28-7- 15-19(32)22(35)24(37)26(41- 15)18-12(31)6-14- 17(21(18)34)11(30)5-13(40- 14)9-1-3-10(4-2-9)39-27- 25(38)23(36)20(33)16(8- 29)42-27/h1-6,15-16,19-20,22- 29,31-38H,7- 8H2/t15-,16-,19-,20-,22+,23+,2 4-,25-,26+,27-/m1/s1	[5][6][8]

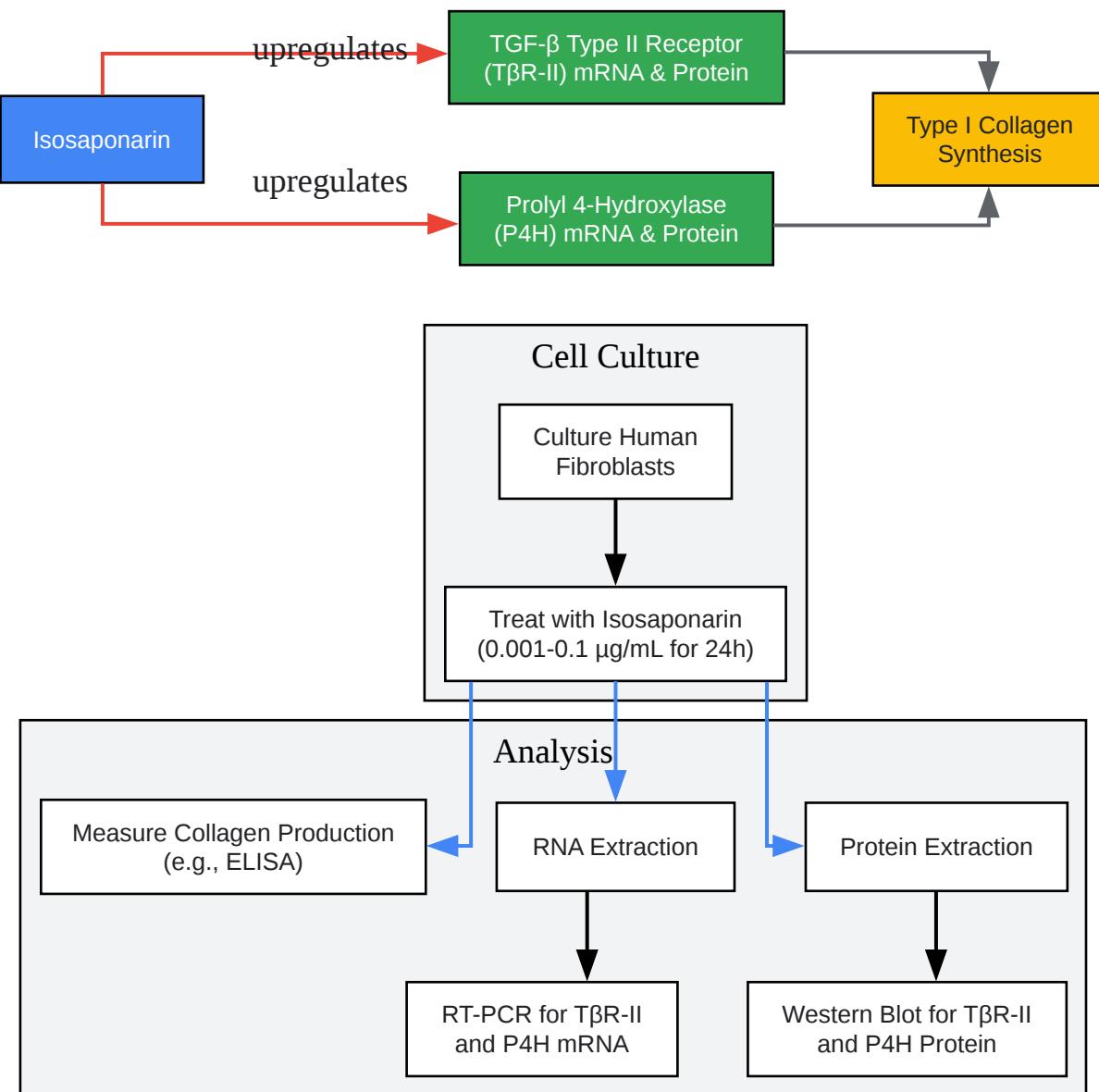
## Biological Activity and Signaling Pathways

**Isosaponarin** exhibits a variety of biological activities, with its role in collagen synthesis being a key area of research.

## Collagen Synthesis

**Isosaponarin** has been shown to increase the synthesis of type I collagen in human fibroblasts.<sup>[4][7][9]</sup> This effect is attributed to the up-regulation of the transforming growth

factor- $\beta$  type II receptor (T $\beta$ R-II) and prolyl 4-hydroxylase (P4H) at both the protein and mRNA levels.<sup>[4][6][7]</sup> Notably, **Isosaponarin**'s mechanism of action does not involve an increase in the production of TGF- $\beta$  itself.<sup>[7][9]</sup>



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